

Application Notes and Protocols for Forced Swim Test with Spadin Treatment

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Compound of Interest

Compound Name: *Spadin*

Cat. No.: *B2782784*

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These application notes provide a detailed protocol for conducting the Forced Swim Test (FST) in rodents to evaluate the antidepressant-like effects of **Spadin**, a selective inhibitor of the two-pore domain potassium channel TREK-1.

Introduction

The Forced Swim Test (FST), also known as the Porsolt test, is a widely used behavioral assay to screen for potential antidepressant drugs.^{[1][2][3]} The test is based on the principle that when rodents are placed in an inescapable cylinder of water, they will initially struggle but eventually adopt an immobile posture, floating in the water. This immobility is interpreted as a state of behavioral despair. Antidepressant treatments are known to reduce the duration of immobility, suggesting a promotion of active coping strategies.^{[3][4]}

Spadin is a novel, fast-acting antidepressant peptide that functions by selectively blocking the TREK-1 potassium channel.^{[5][6]} TREK-1 channels are implicated in the pathophysiology of depression, and their inhibition leads to an increase in the firing rate of serotonergic neurons in the dorsal raphe nucleus, a key region in mood regulation.^[6] **Spadin's** rapid onset of action, observed within days as opposed to weeks for traditional antidepressants, makes it a promising candidate for new therapeutic strategies.^[1]

Experimental Protocols

Animals

- Species: Male mice (e.g., C57BL/6, BALB/c) or rats (e.g., Sprague-Dawley, Wistar).[7][8]
- Age/Weight: Mice: 8-12 weeks old, 20-30g. Rats: 8-10 weeks old, 200-250g.
- Housing: Animals should be group-housed (e.g., 3-5 per cage) in a temperature-controlled environment ($22 \pm 2^{\circ}\text{C}$) with a 12-hour light/dark cycle. Food and water should be available ad libitum.
- Acclimation: Allow at least one week of acclimation to the housing conditions before the start of the experiment. Handle the animals for a few minutes each day for 3-4 days prior to testing to minimize stress.[8]

Apparatus

- Forced Swim Test Cylinder: A transparent glass or Plexiglas cylinder.
 - For Mice: 20 cm in diameter and 30-40 cm in height.[7]
 - For Rats: 20-30 cm in diameter and 40-50 cm in height.[8]
- Water: The cylinder should be filled with water ($23-25^{\circ}\text{C}$) to a depth where the animal cannot touch the bottom with its hind paws or tail (approximately 10-15 cm for mice and 20-30 cm for rats).[7][8]
- Video Recording Equipment: A camera positioned to have a clear side view of the cylinder for later behavioral scoring.

Spadin Administration

- Route of Administration: Intraperitoneal (i.p.) injection is a common and effective route for **Spadin** administration in rodent behavioral studies.
- Dosage:
 - Mice: 10-20 $\mu\text{mol/kg}$
 - Rats: 5-10 $\mu\text{mol/kg}$

- Vehicle: **Spadin** can be dissolved in sterile saline (0.9% NaCl).
- Timing of Administration:
 - Acute Treatment: A single i.p. injection 30-60 minutes before the test session.
 - Sub-chronic Treatment: Daily i.p. injections for 4-7 consecutive days, with the final injection administered 30-60 minutes before the test session on the last day.[\[1\]](#)

Forced Swim Test Procedure

The procedure varies slightly between mice and rats.

- For Mice (Single Session):
 - Gently place the mouse into the cylinder of water.
 - The total test duration is 6 minutes.[\[7\]](#)
 - The first 2 minutes are considered an acclimation period and are not scored for immobility.
 - Behavior is recorded and scored during the final 4 minutes of the test.[\[7\]](#)
 - After the 6-minute session, remove the mouse from the water, gently dry it with a towel, and place it in a heated cage for a short period before returning it to its home cage.
- For Rats (Two-Session Protocol):
 - Day 1 (Pre-test/Habituation): Place the rat in the cylinder for a 15-minute session.[\[8\]](#) This initial exposure induces a stable baseline of immobility.
 - After the session, remove the rat, dry it, and return it to its home cage.
 - Day 2 (Test Session): 24 hours after the pre-test, administer the vehicle or **Spadin**.
 - 30-60 minutes after the injection, place the rat back into the same cylinder for a 5-minute test session.[\[8\]](#)
 - Record the entire 5-minute session for behavioral scoring.

- Following the test, remove the rat, dry it, and return it to its home cage.

Behavioral Scoring

The recorded videos should be scored by an observer who is blind to the experimental conditions. The following behaviors are typically quantified:

- Immobility: The animal remains floating in the water, making only small movements necessary to keep its head above water.
- Swimming: The animal makes active swimming motions, moving around the cylinder.
- Climbing: The animal makes active movements with its forepaws in and out of the water, usually directed against the walls of the cylinder.^[2]

The total duration (in seconds) spent in each of these behaviors during the observation period is recorded.

Data Presentation

The following tables summarize hypothetical quantitative data from a study investigating the effects of acute **Spadin** treatment on the performance of mice and rats in the Forced Swim Test.

Table 1: Effect of Acute **Spadin** Treatment on FST Performance in Mice

Treatment Group	Immobility Time (s)	Swimming Time (s)	Climbing Time (s)
Vehicle (Saline)	150 ± 10	80 ± 8	10 ± 2
Spadin (15 µmol/kg, i.p.)	90 ± 9	135 ± 11	15 ± 3

*Data are presented as mean ± SEM. $p < 0.05$ compared to the Vehicle group.

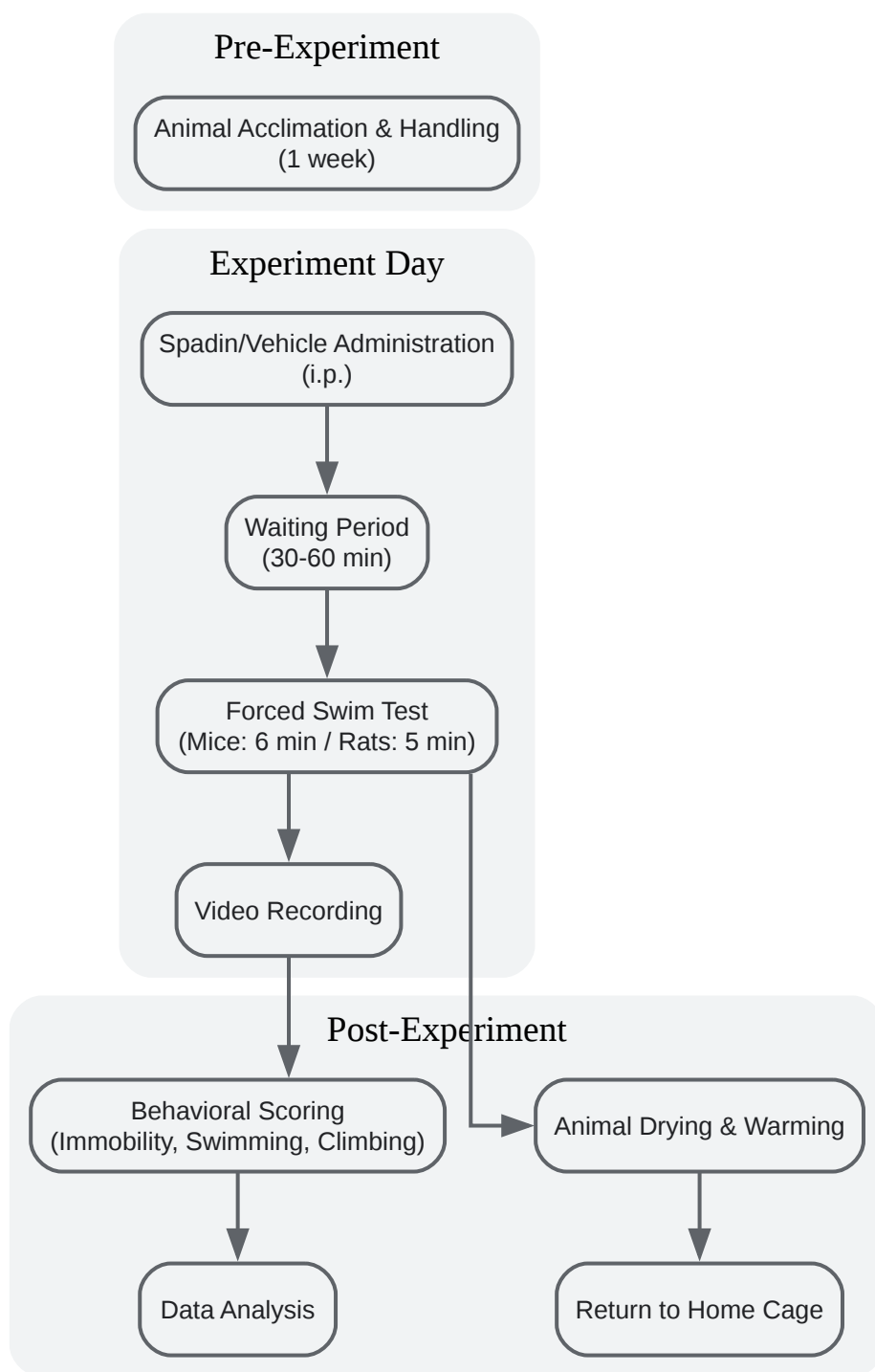
Table 2: Effect of Acute **Spadin** Treatment on FST Performance in Rats

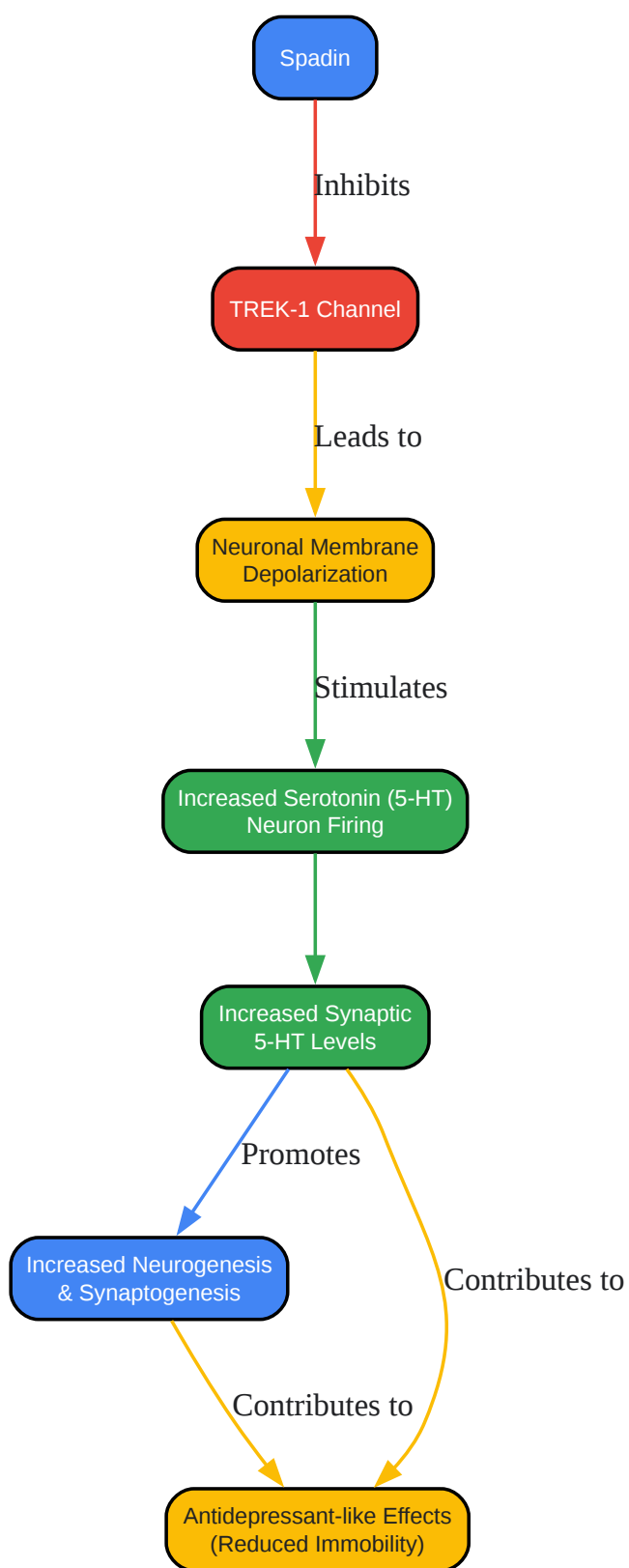
Treatment Group	Immobility Time (s)	Swimming Time (s)	Climbing Time (s)
Vehicle (Saline)	180 ± 12	100 ± 9	20 ± 4
Spadin (7.5 µmol/kg, i.p.)	110 ± 10	160 ± 12	30 ± 5

*Data are presented as mean ± SEM. $p < 0.05$ compared to the Vehicle group.

Visualizations

Experimental Workflow





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References

- 1. Fighting against depression with TREK-1 blockers: Past and future. A focus on spadin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Factors influencing behavior in the forced swim test - PMC [pmc.ncbi.nlm.nih.gov]
- 3. youtube.com [youtube.com]
- 4. Immobility time during the forced swimming test predicts sensitivity to amitriptyline, whereas traveled distance in the circular corridor indicates resistance to treatment in female Wistar rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Frontiers | Role of TREK-1 in Health and Disease, Focus on the Central Nervous System [frontiersin.org]
- 6. Spadin, a Sortilin-Derived Peptide, Targeting Rodent TREK-1 Channels: A New Concept in the Antidepressant Drug Design | PLOS Biology [journals.plos.org]
- 7. The Mouse Forced Swim Test - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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